2-Ethylhexyl iodide molecular weight and formula

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Compound of Interest

Compound Name:	*2-Ethylhexyl iodide*
CAS No.:	*1653-16-3*
Cat. No.:	*B167319*

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An In-depth Technical Guide to **2-Ethylhexyl Iodide**: Molecular Properties and Synthesis

This guide provides a comprehensive overview of **2-Ethylhexyl iodide**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The document details the physicochemical properties of **2-Ethylhexyl iodide** and presents a detailed experimental protocol for its synthesis.

Core Properties of 2-Ethylhexyl Iodide

2-Ethylhexyl iodide, also known as 2-Ethyl-1-iodohexane, is a valuable alkylating agent in various organic syntheses. A summary of its key quantitative data is presented in the table below for ease of reference and comparison.

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Property	Value	Reference
Molecular Formula	$C_8H_{17}I$	[1][2]
Linear Formula	$CH_3(CH_2)_3CH(C_2H_5)CH_2I$	[1]
Molecular Weight	240.13 g/mol	[1][3]
CAS Number	1653-16-3	[3]
Appearance	Yellow to red clear liquid	[2]
Density	1.337 g/mL at 25 °C	[1][4]
Boiling Point	90 °C at 18 mmHg	[1][4]
Refractive Index	n20/D 1.491	[1][4]

Synthesis of **2-Ethylhexyl Iodide** via the Finkelstein Reaction

The synthesis of **2-Ethylhexyl iodide** can be effectively achieved through the Finkelstein reaction. This nucleophilic substitution reaction involves the conversion of an alkyl bromide or chloride to the corresponding alkyl iodide using an excess of an alkali metal iodide, typically sodium iodide, in a suitable solvent like acetone.[5][6][7][8][9][10] The reaction is driven to completion by the precipitation of the less soluble sodium bromide or chloride in acetone.[6][7][10]

General Reaction Scheme

The overall chemical transformation is as follows:

Detailed Experimental Protocol

The following protocol is adapted from a general procedure for the Finkelstein reaction for the preparation of a primary alkyl iodide.[11]

Materials:

- 2-Ethylhexyl bromide

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- Sodium iodide (NaI), anhydrous
- Acetone, anhydrous
- Diethyl ether
- 10% aqueous sodium bisulfite solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a reflux condenser, dissolve 2-Ethylhexyl bromide in anhydrous acetone. Add a 5-fold molar excess of anhydrous sodium iodide to the solution.
- Reaction Execution: Heat the reaction mixture to reflux with stirring. The progress of the reaction can be monitored by the formation of a white precipitate (sodium bromide). The reaction is typically allowed to proceed for 24-48 hours to ensure complete conversion.
- Work-up: After cooling the mixture to room temperature, remove the acetone using a rotary evaporator. Partition the residue between diethyl ether and water.

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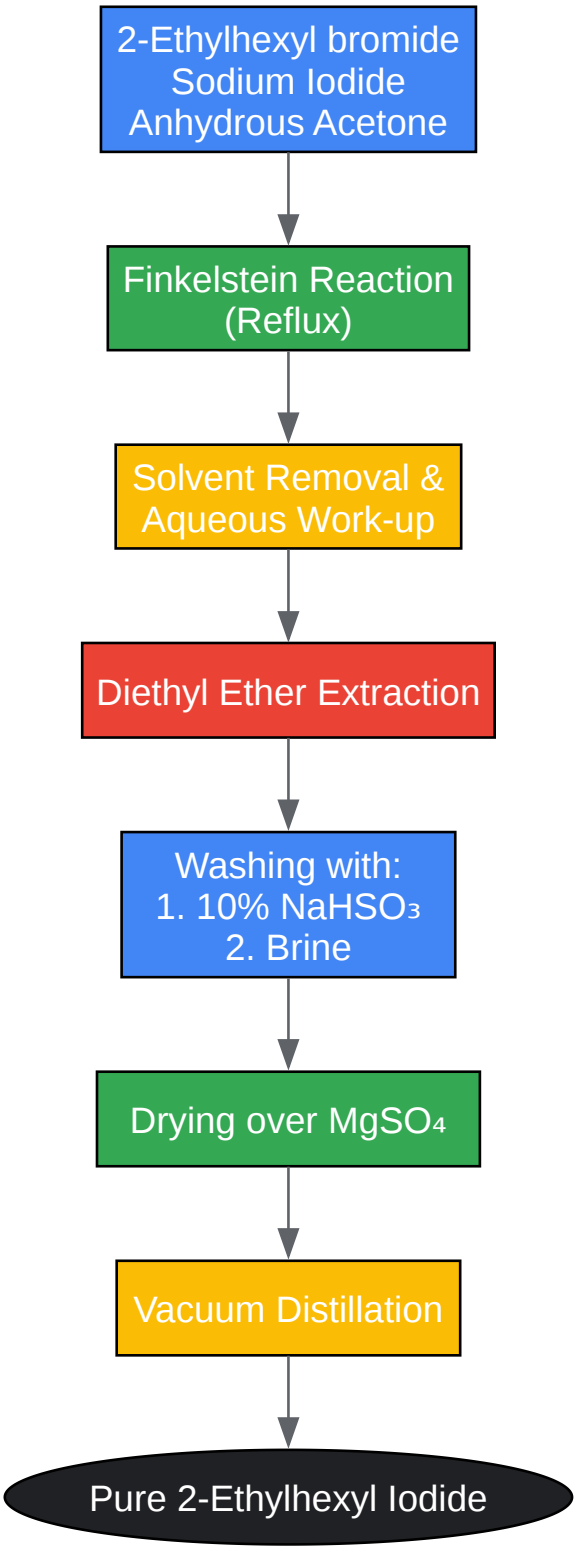
- Extraction and Washing: Transfer the mixture to a separatory funnel. Separate the aqueous layer and extract it three times with diethyl ether. Combine all organic layers. Wash the combined organic phase sequentially with 10% aqueous sodium bisulfite solution (to remove any residual iodine) and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **2-Ethylhexyl iodide**.
- Purification: Purify the crude product by vacuum distillation to yield pure **2-Ethylhexyl iodide**.

Visualizing the Synthetic Workflow

The logical flow of the synthesis and purification process is depicted in the following diagram.

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Synthesis and Purification of 2-Ethylhexyl Iodide



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Caption: Workflow for the synthesis of **2-Ethylhexyl iodide**.

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